

# 2-Fluoroadenosine: Basic Identification & Properties

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## Compound Focus: 2-Fluoroadenosine

CAS No.: 146-78-1

Cat. No.: S748821

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The table below summarizes the fundamental physicochemical data for **2-Fluoroadenosine**.

Property	Description / Value
Chemical Name	(2R,3R,4S,5R)-2-(6-amino-2-fluoro-9H-purin-9-yl)-5-(hydroxymethyl)tetrahydrofuran-3,4-diol [1]
CAS Number	146-78-1 [1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> FN <sub>5</sub> O <sub>4</sub> [1]
Molecular Weight	285.23 g/mol [1]
Appearance	Solid [1]
Melting Point	240 °C [1]
Partition Coefficient (log P <sub>ow</sub> )	-0.79 [1]

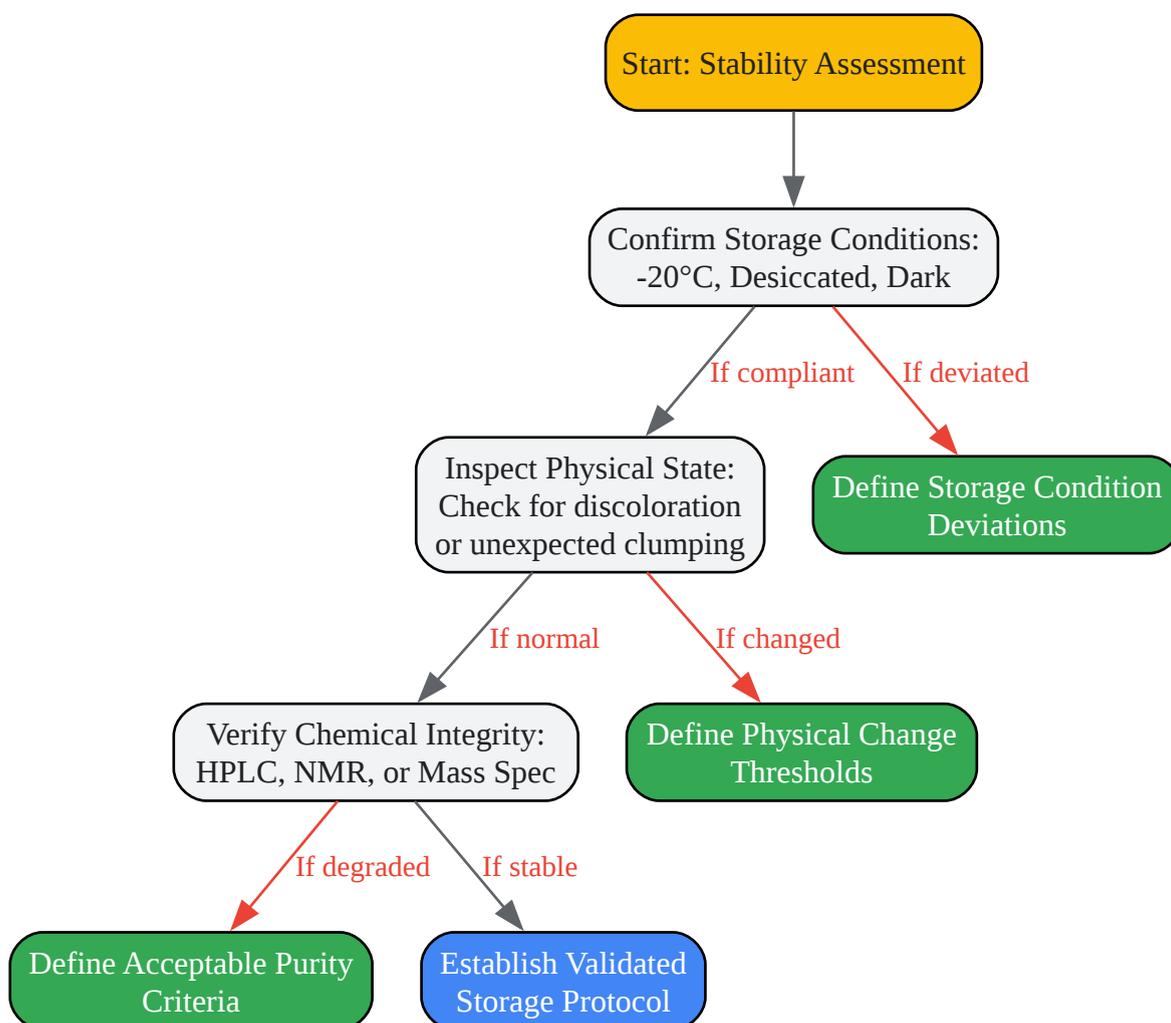
## Handling, Hazards, and Storage

For safe handling, please be aware of the following hazards and storage requirements.

Aspect	Details
<b>Hazards</b>	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation [1].
<b>Safe Storage Conditions</b>	Store in a <b>cool place</b> . Keep container <b>tightly closed</b> in a <b>dry</b> and well-ventilated place [1].
<b>Incompatible Materials</b>	Strong oxidizing agents [1].
<b>Personal Protective Equipment (PPE)</b>	Wear protective gloves, eye protection (safety glasses), and a lab coat. Avoid dust formation and use respiratory protection if adequate ventilation is not available [1].

## Stability Assessment and Workflow

The precise degradation profile of **2-Fluoroadenosine** under various conditions (e.g., pH, light) is not detailed in the search results. The following flowchart outlines a general approach to assess its stability in your laboratory, based on the recommended storage conditions.



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## Frequently Asked Questions

- **What is the primary advised use of 2-Fluoroadenosine?** It is intended for research and development use only. It is **not advised for medicinal, household, or other uses** [1].
- **What are the hazardous decomposition products?** Under fire conditions, **2-Fluoroadenosine** may decompose to form **carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride** [1]. Hydrogen fluoride is a particularly hazardous gas and requires special caution.
- **What should I do if I spill 2-Fluoroadenosine?** Personal precautions include using personal protective equipment and avoiding dust formation. For containment, carefully **pick up and dispose of**

the material without creating dust. Keep the spilled substance in a suitable, closed container for disposal [1].

## Key Technical Considerations for Experimentation

- **Solubility Data Gap:** The search results do not provide specific solubility data for **2-Fluoroadenosine** in water or common organic solvents. You may need to determine this experimentally.
- **Analytical Methods:** The stability of the compound in solution and its degradation kinetics are not provided. Establishing validated analytical methods (like HPLC) is crucial for monitoring stability in your specific experimental buffers.
- **Toxicity Profile:** The acute toxicity data shows an intraperitoneal LD<sub>50</sub> of 27.04 mg/kg in mice, indicating significant toxicity. This underscores the need for strict adherence to safe handling protocols [1].

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## References

1. 2-Fluoroadenosine - Safety Data Sheet [chemicalbook.com]

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